

Commercial Suppliers of 2-[4-(trifluoromethyl)phenyl]benzaldehyde: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

	2-[4-(trifluoromethyl)phenyl]benzaldehyde
Compound Name:	(Trifluoromethyl)phenyl]benzaldehyde
Cat. No.:	B1304073

[Get Quote](#)

For researchers, scientists, and professionals in drug development, sourcing high-quality chemical compounds is a critical step in the research and development pipeline. This guide provides an overview of commercial suppliers for **2-[4-(trifluoromethyl)phenyl]benzaldehyde** (CAS No. 84392-23-4), a key intermediate in various synthetic applications.

Chemical Profile

IUPAC Name: **2-[4-(Trifluoromethyl)phenyl]benzaldehyde**[\[1\]](#) CAS Number: 84392-23-4[\[1\]](#)[\[2\]](#)[\[3\]](#) Molecular Formula: C₁₄H₉F₃O[\[1\]](#)[\[2\]](#)[\[3\]](#)

This compound is noted for its application as a primary and secondary intermediate in organic synthesis.[\[2\]](#)

Commercial Availability

Several chemical suppliers offer **2-[4-(trifluoromethyl)phenyl]benzaldehyde**, often with varying purity levels and quantities to suit different research and manufacturing needs. Below is a compilation of identified suppliers and the product specifications they provide.

Supplier	Purity	Appearance	Additional Information
Weifang Yangxu Group Co., Ltd.	99% [3]	-	Offers the product in quantities as low as 1 milligram and has a large production capacity. They provide shipment by air or sea. [3]
BOC Sciences	97% [2]	Crystalline powder [2]	Provides the compound for use as a primary and secondary intermediate. They offer industrial and reagent grades. [2]
P&S Chemicals	-	-	Lists the compound and provides its chemical formula and synonyms, including 4'- (Trifluoromethyl)biphenyl-2-carbaldehyde. [1]
Amadis Chemical Company Limited	-	-	Lists 4'- (Trifluoromethyl)-[1,1'-biphenyl]-2-carbaldehyde as available. [4]
Hunan Russell Chemicals Technology Co.,Ltd.	-	-	Lists 4'- (Trifluoromethyl)-[1,1'-biphenyl]-2-carbaldehyde.
BLD Pharmatech Co., Limited	98%	-	Lists 4'- (TRIFLUOROMETHY

L)-[1,1'-BIPHENYL]-2-
CARBALDEHYDE.

XIAMEN EQUATION
CHEMICAL CO.,LTD

Lists 2-[4-
(TRIFLUOROMETHY
L)PHENYL]BENZALD
EHYDE.[5]

Logical Workflow for Sourcing

To assist in the procurement process, the following logical workflow can be considered.

[Click to download full resolution via product page](#)

Figure 1: A streamlined workflow for sourcing chemical compounds.

Disclaimer: While this guide provides a list of potential suppliers based on publicly available information, it is essential for researchers to conduct their own due diligence and supplier qualification. The experimental protocols and detailed signaling pathways requested are beyond the scope of this document. For specific experimental methodologies, consulting peer-reviewed scientific literature is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pschemicals.com [pschemicals.com]
- 2. 2-[4-(Trifluoromethyl)phenyl]benzaldehyde, CasNo.84392-23-4 BOC Sciences United States [bocscichem.lookchem.com]
- 3. 2-[4-(TRIFLUOROMETHYL)PHENYL]BENZALDEHYDE, CasNo.84392-23-4 weifang yangxu group co.,ltd China (Mainland) [yangxulaobao.lookchem.com]
- 4. 84392-23-4(4'-(Trifluoromethyl)-[1,1'-biphenyl]-2-carbaldehyde) | Kuujia.com [pt.kuujia.com]
- 5. equationchemical.com [equationchemical.com]
- To cite this document: BenchChem. [Commercial Suppliers of 2-[4-(trifluoromethyl)phenyl]benzaldehyde: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1304073#commercial-suppliers-of-2-4-trifluoromethyl-phenyl-benzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com